

Application Notes and Protocols: 2-Propyloctanal in Fragrance and Flavor Synthesis

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 2-Propyloctanal

Cat. No.: B15460182

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Abstract

2-Propyloctanal, a C11 aldehyde, presents potential as a novel ingredient in the fragrance and flavor industry. While specific organoleptic data for this compound is not widely published, its structural characteristics as an alpha-branched aldehyde suggest a complex profile with potential waxy, citrus, and floral notes, suitable for a variety of formulations. This document provides an overview of its potential applications, inferred sensory properties, and detailed protocols for its synthesis based on established chemical reactions for similar aldehydes.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **2-Propyloctanal** is presented in Table 1. This data is essential for handling, formulation, and synthesis purposes.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₂ O	PubChem
Molecular Weight	170.29 g/mol	PubChem
IUPAC Name	2-propyloctanal	PubChem
CAS Number	61611-52-7	PubChem
Appearance	Colorless liquid (predicted)	-
Boiling Point	Not available	-
Solubility	Insoluble in water; soluble in organic solvents (predicted)	-

Potential Applications in Fragrance and Flavor

Based on the general properties of C₁₁ aldehydes, **2-Propyloctanal** is likely to find applications in:

- **Fragrance:** As a modifier in floral and citrus fragrances, adding a unique waxy and slightly green character. It could also serve as a key component in aldehydic and fresh scent compositions.
- **Flavor:** In trace amounts, it may contribute to the overall profile of citrus and fruit flavors, enhancing richness and providing a waxy, peel-like note.

Predicted Organoleptic Properties

The sensory profile of **2-Propyloctanal** has not been extensively documented. However, based on its structure as an alpha-propyl-substituted octanal, a hypothetical profile can be inferred (Table 2).

Attribute	Predicted Description
Odor Profile	Waxy, citrus (orange/grapefruit peel), slightly green, with potential floral (rose) undertones.
Flavor Profile	At low concentrations, likely to be waxy and fatty with a citrus peel character.
Odor Threshold	Not determined.

Experimental Protocols for Synthesis

The synthesis of **2-Propyloctanal** can be approached through several established methods for the preparation of α -alkyl aldehydes. Two plausible routes are the Guerbet reaction followed by oxidation, and the Aldol condensation of pentanal.

Synthesis via Guerbet Reaction and Oxidation

This two-step process involves the dimerization of pentanol to form 2-propyl-1-octanol, which is then oxidized to the target aldehyde.

Step 1: Synthesis of 2-Propyl-1-octanol (Guerbet Alcohol)

- Reaction: $2 \text{CH}_3(\text{CH}_2)_4\text{OH} \rightarrow \text{CH}_3(\text{CH}_2)_5\text{CH}(\text{CH}_2\text{CH}_2\text{CH}_3)\text{CH}_2\text{OH} + \text{H}_2\text{O}$
- Materials:
 - 1-Pentanol
 - Sodium pentoxide (catalyst)
 - High-pressure reactor
- Procedure:
 - Charge the high-pressure reactor with 1-pentanol and a catalytic amount of sodium pentoxide (e.g., 2-5 mol%).
 - Pressurize the reactor with an inert gas (e.g., nitrogen) to 10-20 atm.

- Heat the mixture to 200-250°C with vigorous stirring.
- Maintain the reaction for 8-12 hours, monitoring the pressure for the release of water vapor.
- Cool the reactor, release the pressure, and neutralize the catalyst with a dilute acid (e.g., HCl).
- Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
- Purify the crude 2-propyl-1-octanol by fractional distillation under reduced pressure.

Step 2: Oxidation of 2-Propyl-1-octanol to **2-Propyloctanal**

- Reaction: $\text{CH}_3(\text{CH}_2)_5\text{CH}(\text{CH}_2\text{CH}_2\text{CH}_3)\text{CH}_2\text{OH} + [\text{O}] \rightarrow \text{CH}_3(\text{CH}_2)_5\text{CH}(\text{CH}_2\text{CH}_2\text{CH}_3)\text{CHO} + \text{H}_2\text{O}$
- Materials:
 - 2-Propyl-1-octanol
 - Pyridinium chlorochromate (PCC) or other mild oxidizing agent
 - Dichloromethane (solvent)
 - Silica gel
- Procedure:
 - Dissolve 2-propyl-1-octanol in dichloromethane in a round-bottom flask.
 - Add a stoichiometric amount of PCC in small portions while stirring at room temperature.
 - Continue stirring for 2-4 hours, monitoring the reaction progress by TLC.
 - Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
 - Concentrate the filtrate under reduced pressure to obtain the crude **2-propyloctanal**.

- Purify the product by vacuum distillation.

Synthesis via Aldol Condensation of Pentanal

This method involves the self-condensation of pentanal to form an α,β -unsaturated aldehyde, followed by hydrogenation.

- Reaction: $2 \text{CH}_3(\text{CH}_2)_3\text{CHO} \rightarrow \text{CH}_3(\text{CH}_2)_3\text{CH}=\text{C}(\text{CH}_2\text{CH}_3)\text{CHO} + \text{H}_2\text{O}$
- Followed by: $\text{CH}_3(\text{CH}_2)_3\text{CH}=\text{C}(\text{CH}_2\text{CH}_3)\text{CHO} + \text{H}_2 \rightarrow \text{CH}_3(\text{CH}_2)_3\text{CH}_2\text{CH}(\text{CH}_2\text{CH}_3)\text{CHO}$
- Materials:
 - Pentanal
 - Sodium hydroxide (catalyst)
 - Ethanol (solvent)
 - Hydrogen gas
 - Palladium on carbon (Pd/C) catalyst
- Procedure:
 - Dissolve pentanal in ethanol in a round-bottom flask.
 - Add a catalytic amount of aqueous sodium hydroxide solution dropwise while stirring at room temperature.
 - Stir the mixture for 4-6 hours until the condensation is complete (monitored by TLC).
 - Neutralize the reaction mixture with a dilute acid.
 - Extract the product with an organic solvent (e.g., diethyl ether), wash with water and brine, and dry over anhydrous sodium sulfate.
 - Remove the solvent under reduced pressure to obtain the crude 2-propyl-2-heptenal.

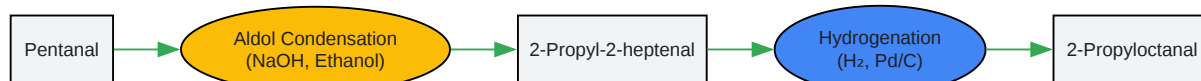
- Dissolve the crude product in ethanol and add a catalytic amount of Pd/C.
- Hydrogenate the mixture in a hydrogenation apparatus under a hydrogen atmosphere until the uptake of hydrogen ceases.
- Filter the catalyst and remove the solvent to yield crude **2-propyloctanal**.
- Purify by vacuum distillation.

Visualizations



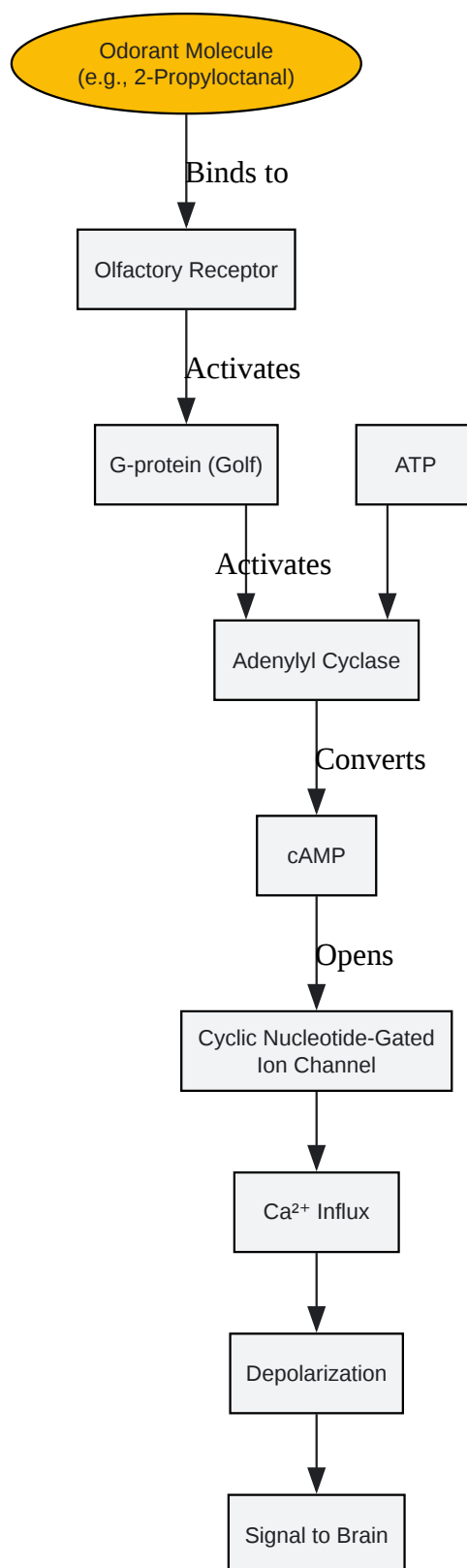
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Caption: Synthesis of **2-Propyloctanal** via the Guerbet Reaction pathway.



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Caption: Synthesis of **2-Propyloctanal** via the Aldol Condensation pathway.



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Caption: General olfactory signal transduction cascade initiated by an odorant molecule.

Safety and Handling

As with all aldehydes, **2-Propyloctanal** should be handled with care in a well-ventilated fume hood. Personal protective equipment, including gloves and safety glasses, is mandatory. Aldehydes can be irritants to the skin, eyes, and respiratory tract. They are also prone to oxidation and polymerization, so storage under an inert atmosphere and in a cool, dark place is recommended.

Disclaimer: The information provided in these application notes is for research and development purposes only. The predicted properties and synthesis protocols are based on general chemical principles and may not have been experimentally validated for **2-Propyloctanal**. All laboratory work should be conducted by trained professionals in accordance with standard safety procedures.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com